

An In-depth Technical Guide to 18:1 Biotinyl Cap PE

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Compound of Interest

Compound Name: 18:1 Biotinyl Cap PE

Cat. No.: B15577187

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties, experimental applications, and technical protocols related to **18:1 Biotinyl Cap PE** (1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(cap biotinyl)). This functionalized phospholipid is a critical tool in various research and development areas, including targeted drug delivery, diagnostics, and membrane biophysics.

Core Properties of 18:1 Biotinyl Cap PE

18:1 Biotinyl Cap PE is a modified phosphatidylethanolamine (PE) lipid. It features two oleic acid (18:1) chains attached to a glycerol backbone, a phosphate group, and a biotin molecule linked to the ethanolamine headgroup via a 6-carbon aminocaproyl (Cap) spacer arm. This structure provides the molecule with essential amphipathic properties for integration into lipid bilayers, while the biotin moiety offers a highly specific binding site for avidin and streptavidin.

Physicochemical and Structural Data

The following tables summarize the key quantitative data for **18:1 Biotinyl Cap PE**.

Table 1: General and Chemical Properties

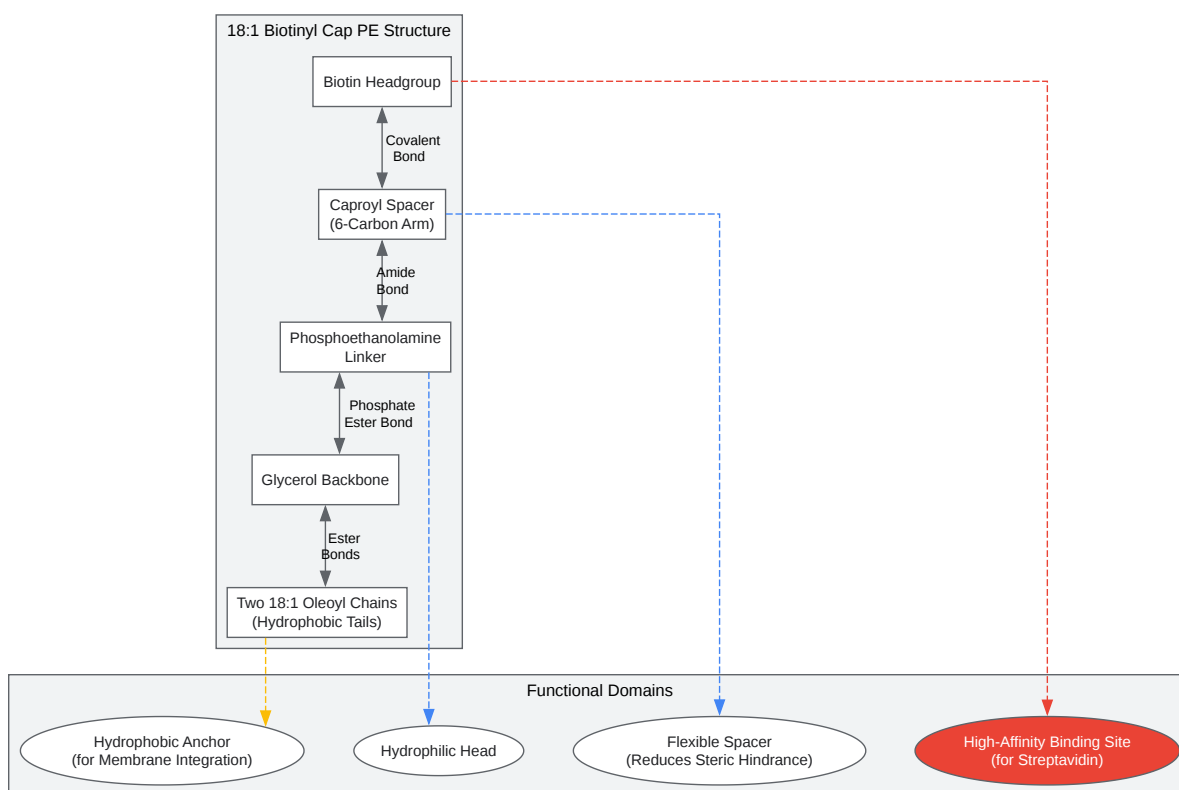
Property	Value	Reference
Synonyms	1,2-dioleoyl-sn-glycero-3-phosphoethanolamine-N-(cap biotinyl), DOPE-B-Cap	
CAS Number	384835-51-2	[1][2]
Physical State	Chloroform Solution or Powder	[1]
Purity	>99% (by TLC)	[1][3]
Storage Temperature	-20°C	[1][2][3]
Shipping Condition	Dry Ice	[1][3]

Table 2: Molecular and Analytical Data

Property	Value	Reference
Molecular Formula	C ₅₇ H ₁₀₂ N ₄ O ₁₁ PNaS	[1]
Molecular Weight	1105.47 g/mol	[1][4]
Exact Mass	1104.69011254 Da	[4]

Structural Organization

The unique structure of **18:1 Biotinyl Cap PE** is fundamental to its function. The diagram below illustrates the key components of the molecule.



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Caption: Simplified molecular organization of **18:1 Biotinyl Cap PE**.

Experimental Applications and Protocols

The primary application of **18:1 Biotinyl Cap PE** is the formation of biotinylated liposomes or other lipid-based nanoparticles (e.g., lipid bilayers on solid supports). These structures serve as versatile platforms for diagnostics, targeted delivery, and molecular interaction studies.

Key Applications:

- **Targeted Drug Delivery:** Biotinylated liposomes can be functionalized with streptavidin-conjugated targeting ligands (e.g., antibodies, peptides) to direct therapeutic payloads to specific cells or tissues.[\[5\]](#)
- **Immunoassays and Biosensors:** The high affinity of the biotin-streptavidin interaction allows for the immobilization of liposomes on streptavidin-coated surfaces (like microplates or sensor chips) for use in various binding assays.[\[6\]](#)[\[7\]](#)
- **Cell Membrane Studies:** Incorporation into model membranes, such as giant unilamellar vesicles (GUVs) or supported lipid bilayers (SLBs), facilitates the study of membrane protein interactions and cellular processes.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- **Vesicle Capture and Analysis:** Biotinylated vesicles (including liposomes and extracellular vesicles) can be captured on streptavidin-coated beads for analysis by flow cytometry or other methods.[\[9\]](#)[\[10\]](#)

Experimental Protocol 1: Preparation of Biotinylated Liposomes

This protocol describes the preparation of 100 nm large unilamellar vesicles (LUVs) incorporating **18:1 Biotinyl Cap PE** using the thin-film hydration and extrusion method.

Materials:

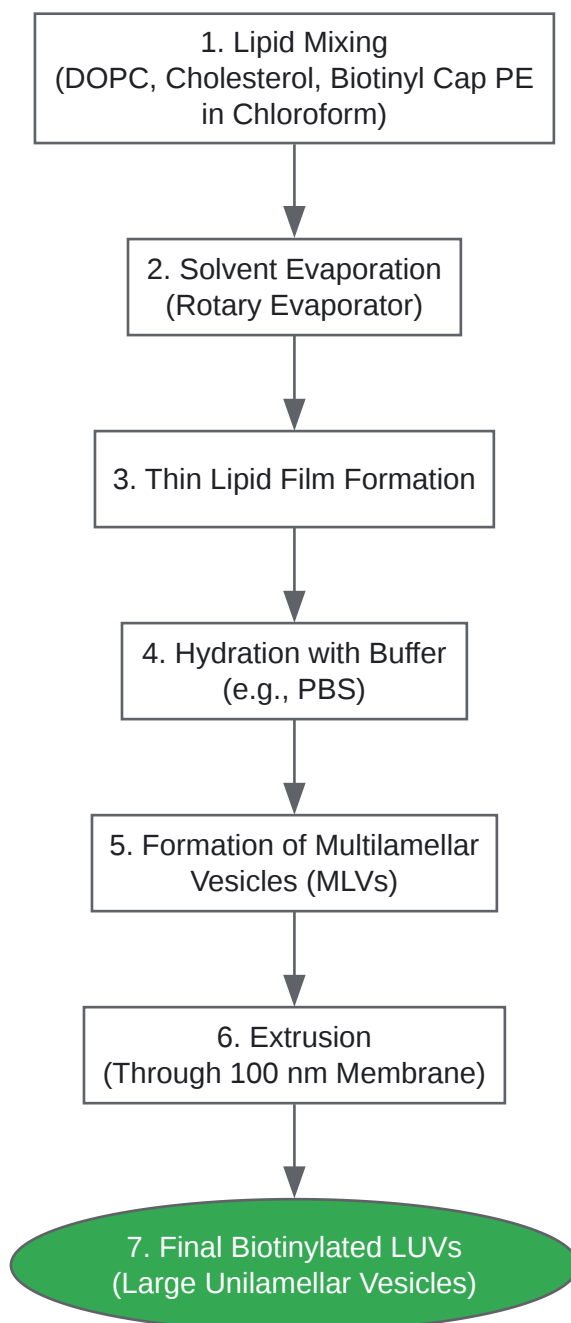
- Primary structural lipid (e.g., 1,2-dioleoyl-sn-glycero-3-phosphocholine, DOPC)
- **18:1 Biotinyl Cap PE**
- Cholesterol (optional, for membrane stability)

- Chloroform or a chloroform/methanol mixture
- Hydration buffer (e.g., Phosphate-Buffered Saline, PBS, pH 7.4)
- Round-bottom flask
- Rotary evaporator
- Lipid extruder with 100 nm polycarbonate membranes

Methodology:

- Lipid Mixture Preparation:
 - In a clean glass round-bottom flask, combine the desired lipids dissolved in chloroform. A common molar ratio is 94:5:1 of DOPC:Cholesterol:**18:1 Biotinyl Cap PE**. The 1 mol% of biotinylated lipid is typically sufficient for most binding applications.
 - For a total of 10 μmol of lipid, this would be:
 - 9.4 μmol DOPC
 - 0.5 μmol Cholesterol
 - 0.1 μmol **18:1 Biotinyl Cap PE**
- Thin Film Formation:
 - Attach the flask to a rotary evaporator.
 - Rotate the flask in a water bath set slightly above the transition temperature of the lipids (room temperature is sufficient for DOPC).
 - Apply a vacuum to evaporate the organic solvent until a thin, uniform lipid film is formed on the inner wall of the flask.
 - To ensure complete removal of residual solvent, place the flask under a high vacuum for at least 2 hours (or overnight).

- Hydration:
 - Hydrate the lipid film by adding the desired volume of aqueous buffer (e.g., 1 mL of PBS for a final lipid concentration of 10 mM).
 - Vortex the flask vigorously for several minutes. This process results in the formation of multilamellar vesicles (MLVs).
- Extrusion:
 - Assemble the lipid extruder with two stacked 100 nm polycarbonate membranes.
 - Transfer the MLV suspension to the extruder.
 - Pass the suspension through the membranes 11-21 times. This forces the lipids to reassemble into unilamellar vesicles of a defined size.
 - The resulting translucent solution contains the final LUVs.
- Storage:
 - Store the prepared liposomes at 4°C. For long-term storage, they should be kept under an inert gas like argon to prevent lipid oxidation.



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Caption: Workflow for preparing biotinylated large unilamellar vesicles (LUVs).

Experimental Protocol 2: Streptavidin-Bead Capture Assay for Liposomes

This protocol outlines a method to confirm the surface display of biotin on the prepared liposomes using streptavidin-coated magnetic beads, followed by analysis.

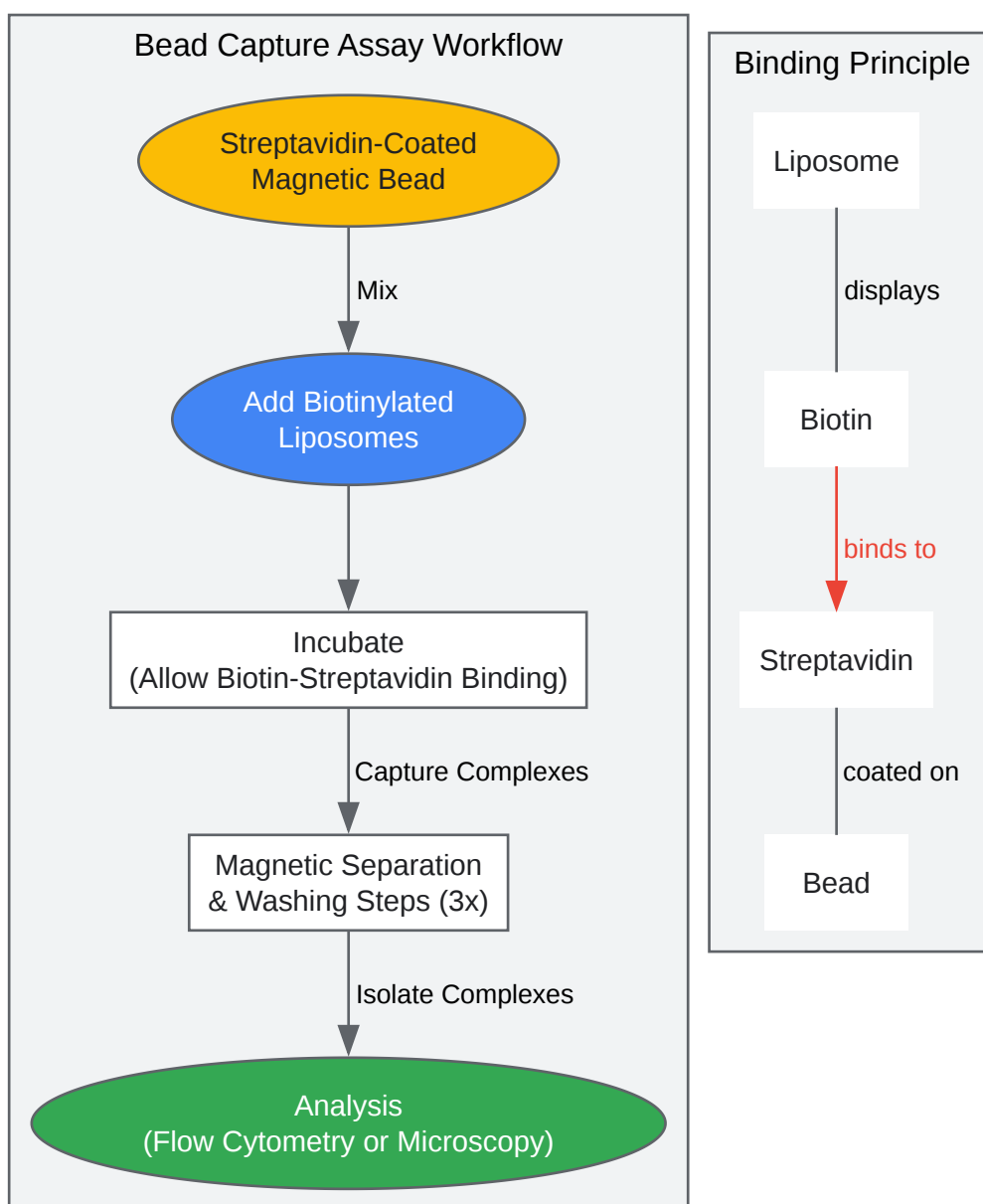
Materials:

- Biotinylated liposomes (from Protocol 1)
- Streptavidin-coated magnetic beads
- Control (non-biotinylated) liposomes
- Binding/Wash Buffer (e.g., PBS with 0.1% BSA to prevent non-specific binding)
- Magnetic rack
- Fluorescent lipid dye (e.g., Rhodamine-PE), if not already included in the liposome formulation.

Methodology:

- Bead Preparation:
 - Resuspend the streptavidin-coated magnetic beads in the stock vial.
 - Aliquot the desired amount of beads (e.g., 20 μ L) into a microcentrifuge tube.
 - Place the tube on a magnetic rack to pellet the beads. Remove the supernatant.
 - Wash the beads twice with 200 μ L of Binding/Wash Buffer.
- Liposome Incubation:
 - After the final wash, resuspend the beads in 100 μ L of Binding/Wash Buffer.
 - Add a defined amount of biotinylated liposomes (e.g., 10-50 μ L) to the bead suspension.
 - In a separate tube, add the same amount of control (non-biotinylated) liposomes as a negative control.

- Incubate for 30-60 minutes at room temperature with gentle rotation to allow binding.
- Washing:
 - Place the tubes on the magnetic rack to capture the bead-liposome complexes.
 - Carefully remove and discard the supernatant, which contains unbound liposomes.
 - Wash the complexes three times with 200 μ L of Binding/Wash Buffer to remove any non-specifically bound vesicles.
- Analysis:
 - After the final wash, the captured liposomes can be analyzed.
 - For Flow Cytometry: If the liposomes contain a fluorescent dye, resuspend the beads in buffer and analyze on a flow cytometer. A significant increase in fluorescence should be observed for the sample incubated with biotinylated liposomes compared to the negative control.[\[10\]](#)
 - For Microscopy: Resuspend the beads and visualize using fluorescence microscopy.



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Caption: Workflow and principle of a streptavidin-bead capture assay.

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